

Application Note: Quantitative Analysis of TEGOSOFT® 189 in Pharmaceutical and Cosmetic Formulations

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Compound of Interest

Compound Name: TEGOSOFT 189

Cat. No.: B1169835

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Introduction

TEGOSOFT® 189, with the INCI name PEG-6 Caprylic/Capric Glycerides, is a versatile non-ionic surfactant, emulsifier, and emollient widely utilized in the cosmetic and pharmaceutical industries.[1][2] Its functions include solubilizing active ingredients, improving skin feel, and acting as a refatting agent in cleansing formulations.[1][2] The concentration of TEGOSOFT® 189 in a final product is critical to its performance and stability, typically ranging from 0.5% to 5%.[2][3] Therefore, accurate and robust analytical methods are required for its quantification in various formulation matrices such as creams, lotions, and micellar waters.

This application note provides detailed protocols for the quantification of TEGOSOFT® 189 using High-Performance Liquid Chromatography with an Evaporative Light Scattering Detector (HPLC-ELSD) and Gas Chromatography with a Flame Ionization Detector (GC-FID).

Analytical Approaches

Due to the lack of a significant UV-Vis chromophore in the TEGOSOFT® 189 molecule, conventional HPLC-UV detection is not suitable. Alternative detection methods are necessary for direct quantification.

- High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD): This method is well-suited for the analysis of non-volatile compounds that do

not possess a chromophore. The ELSD nebulizes the column eluent, evaporates the mobile phase, and measures the light scattered by the remaining analyte particles. This provides a response proportional to the mass of the analyte.

- Gas Chromatography with Flame Ionization Detection (GC-FID): This technique can be employed for the quantification of the fatty acid components of TEGOSOFT® 189 after a derivatization step to convert the fatty acids into their more volatile methyl esters (FAMES). The FID provides a response that is proportional to the number of carbon atoms in the analyte, making it an excellent method for quantifying fatty acid esters.

Experimental Protocols

Method 1: Quantification by HPLC-ELSD

This method allows for the direct quantification of the intact TEGOSOFT® 189 molecule.

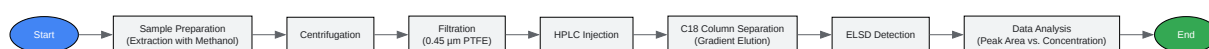
3.1.1. Sample Preparation

- Standard Preparation:
 - Prepare a stock solution of TEGOSOFT® 189 reference standard at 10 mg/mL in methanol.
 - Generate a series of calibration standards by serial dilution of the stock solution with methanol to concentrations ranging from 0.1 mg/mL to 2.0 mg/mL.
- Sample Preparation (Cream/Lotion):
 - Accurately weigh approximately 1 gram of the formulation into a 50 mL volumetric flask.
 - Add 30 mL of methanol and sonicate for 15 minutes to disperse the sample.
 - Allow the solution to cool to room temperature and dilute to volume with methanol.
 - Vortex the flask for 2 minutes and then centrifuge an aliquot at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.45 µm PTFE syringe filter into an HPLC vial.

3.1.2. HPLC-ELSD Instrumentation and Conditions

| Parameter | Condition |
|------------------------|--|
| HPLC System | Agilent 1260 Infinity II or equivalent |
| Column | C18, 4.6 x 150 mm, 5 µm |
| Mobile Phase | A: Water; B: Acetonitrile |
| Gradient | 0-2 min: 60% B; 2-15 min: 60% to 95% B; 15-20 min: 95% B; 20.1-25 min: 60% B |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 40°C |
| Injection Volume | 20 µL |
| ELSD Detector | Agilent 1290 Infinity II ELSD or equivalent |
| Nebulizer Temperature | 50°C |
| Evaporator Temperature | 70°C |
| Gas Flow Rate | 1.5 SLM (Nitrogen) |

3.1.3. Experimental Workflow: HPLC-ELSD



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Caption: HPLC-ELSD experimental workflow.

Method 2: Quantification by GC-FID after Derivatization

This method quantifies the caprylic and capric acid components of TEGOSOFT® 189.

3.2.1. Sample Preparation and Derivatization

- Standard Preparation:

- Prepare a mixed stock solution of caprylic acid and capric acid at 5 mg/mL each in methanol.
- Create a series of calibration standards by diluting the mixed stock solution with methanol to concentrations ranging from 0.05 mg/mL to 1.0 mg/mL for each acid.
- Sample Preparation (Formulation):
 - Accurately weigh approximately 0.5 grams of the formulation into a screw-cap reaction vial.
 - Add an internal standard (e.g., methyl heptadecanoate).
 - Add 2 mL of 0.5 M sodium methoxide in methanol.
 - Cap the vial tightly and heat at 60°C for 15 minutes with occasional shaking. This is the transesterification step to form fatty acid methyl esters (FAMES).
 - Cool the vial to room temperature.
 - Add 2 mL of hexane and 2 mL of saturated NaCl solution.
 - Vortex for 2 minutes and allow the layers to separate.
 - Carefully transfer the upper hexane layer containing the FAMES to a GC vial.

3.2.2. GC-FID Instrumentation and Conditions

| Parameter | Condition |
|----------------------|---|
| GC System | Agilent 8890 GC or equivalent |
| Column | DB-FATWAX UI, 30 m x 0.25 mm, 0.25 μ m |
| Carrier Gas | Helium |
| Flow Rate | 1.2 mL/min (constant flow) |
| Inlet Temperature | 250°C |
| Injection Volume | 1 μ L |
| Split Ratio | 20:1 |
| Oven Program | Initial: 100°C (hold 1 min); Ramp: 10°C/min to 240°C; Hold: 5 min |
| Detector | Flame Ionization Detector (FID) |
| Detector Temperature | 260°C |
| Hydrogen Flow | 30 mL/min |
| Air Flow | 300 mL/min |
| Makeup Gas (N2) | 25 mL/min |

3.2.3. Experimental Workflow: GC-FID



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Caption: GC-FID experimental workflow.

Data Presentation and Method Performance

The following tables summarize the expected performance characteristics of the described analytical methods.

Table 1: HPLC-ELSD Method Performance

| Parameter | Result |
|-------------------------------|-----------------|
| Linearity (R^2) | > 0.998 |
| Range | 0.1 - 2.0 mg/mL |
| Precision (%RSD) | < 2.0% |
| Accuracy (% Recovery) | 98.0% - 102.0% |
| Limit of Detection (LOD) | 0.03 mg/mL |
| Limit of Quantification (LOQ) | 0.1 mg/mL |

Table 2: GC-FID Method Performance (for Caprylic and Capric Acids)

| Parameter | Result (Caprylic Acid) | Result (Capric Acid) |
|-------------------------------|------------------------|----------------------|
| Linearity (R^2) | > 0.999 | > 0.999 |
| Range | 0.05 - 1.0 mg/mL | 0.05 - 1.0 mg/mL |
| Precision (%RSD) | < 1.5% | < 1.5% |
| Accuracy (% Recovery) | 99.0% - 101.0% | 99.0% - 101.0% |
| Limit of Detection (LOD) | 0.01 mg/mL | 0.01 mg/mL |
| Limit of Quantification (LOQ) | 0.05 mg/mL | 0.05 mg/mL |

Conclusion

Both the HPLC-ELSD and GC-FID methods presented are suitable for the quantification of TEGOSOFT® 189 in cosmetic and pharmaceutical formulations. The choice of method will depend on the available instrumentation and the specific requirements of the analysis. The HPLC-ELSD method offers the advantage of quantifying the intact molecule, while the GC-FID method provides high sensitivity and precision for the constituent fatty acids. Both methods demonstrate good linearity, precision, and accuracy, making them reliable for quality control and formulation development purposes.

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